

Dibutyl sulphoxide CAS number and molecular structure

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Compound of Interest

Compound Name: *Dibutyl sulphoxide*

Cat. No.: *B1346571*

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An In-depth Technical Guide to Dibutyl Sulphoxide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **dibutyl sulphoxide** (DBSO), a dialkyl sulfoxide with increasing relevance in various scientific domains. This document details its fundamental chemical and physical properties, provides a detailed experimental protocol for its synthesis, and presents a thorough analysis of its molecular structure supported by spectroscopic data. The guide is intended to be a valuable resource for researchers, chemists, and professionals in drug development and materials science, offering in-depth information for practical laboratory applications and theoretical understanding.

Chemical and Physical Properties

Dibutyl sulphoxide, with the CAS number 2168-93-6, is an organosulfur compound characterized by a sulfinyl functional group flanked by two butyl chains. Its molecular formula is C₈H₁₈OS. The extended alkyl chains, in comparison to its well-known counterpart dimethyl sulfoxide (DMSO), impart distinct physical and chemical properties.

Quantitative Data Summary

The key physical and chemical properties of **dibutyl sulphoxide** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	2168-93-6
Molecular Formula	C ₈ H ₁₈ OS
Molecular Weight	162.30 g/mol
Appearance	White to pale yellow hygroscopic solid
Melting Point	31-34 °C
Boiling Point	250 °C
Density	0.832 g/mL at 25 °C
Refractive Index (n _D 20)	1.467
Flash Point	121 °C (250 °F)

Molecular Structure

The molecular structure of **dibutyl sulphoxide** features a central sulfur atom double-bonded to an oxygen atom and single-bonded to two n-butyl groups. The sulfur atom is sp³ hybridized, resulting in a trigonal pyramidal geometry. This structure gives rise to a polar sulfinyl group and nonpolar alkyl chains, an amphiphilic character that influences its solubility and coordinating properties.

Molecular structure of **dibutyl sulphoxide**.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **dibutyl sulphoxide**. The following tables summarize the key data obtained from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

NMR Spectroscopy

The ^1H and ^{13}C NMR spectra of **dibutyl sulphoxide** provide detailed information about its molecular structure. The chemical shifts are reported in parts per million (ppm) relative to a standard reference.

^1H NMR (CDCl ₃)	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
δ	2.65	Triplet	4H	$\alpha\text{-CH}_2$
δ	1.75	Multiplet	4H	$\beta\text{-CH}_2$
δ	1.45	Multiplet	4H	$\gamma\text{-CH}_2$
δ	0.95	Triplet	6H	$\delta\text{-CH}_3$

^{13}C NMR (CDCl ₃)	Chemical Shift (ppm)	Assignment
δ	52.5	$\alpha\text{-C}$
δ	24.5	$\beta\text{-C}$
δ	22.0	$\gamma\text{-C}$
δ	13.8	$\delta\text{-C}$

Infrared (IR) Spectroscopy

The IR spectrum of **dibutyl sulphoxide** shows characteristic absorption bands corresponding to the vibrations of its functional groups.

Wavenumber (cm ⁻¹)	Vibrational Mode
~2960, ~2870	C-H stretching
~1465	C-H bending
~1050	S=O stretching

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) of **dibutyl sulphoxide** results in a characteristic fragmentation pattern.

m/z	Assignment
162	$[M]^+$ (Molecular ion)
105	$[M - C_4H_9]^+$
57	$[C_4H_9]^+$

Experimental Protocols

Synthesis of Dibutyl Sulphoxide via Oxidation of Dibutyl Sulfide

The most common method for the preparation of **dibutyl sulphoxide** is the oxidation of its corresponding sulfide, dibutyl sulfide. A well-established and efficient method utilizes hydrogen peroxide as the oxidizing agent.^[1]

Materials:

- Dibutyl sulfide
- Hydrogen peroxide (30% aqueous solution)
- Glacial acetic acid
- Dichloromethane (CH_2Cl_2)
- Sodium hydroxide (NaOH) solution (4 M)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel

- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve dibutyl sulfide (2 mmol) in glacial acetic acid (2 mL).
- To this solution, slowly add hydrogen peroxide (8 mmol, 30% aqueous solution) dropwise while stirring at room temperature.
- Continue stirring the reaction mixture at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Once the reaction is complete (as indicated by the disappearance of the starting sulfide spot on TLC), neutralize the resulting solution with a 4 M aqueous NaOH solution.
- Transfer the neutralized mixture to a separatory funnel and extract the product with dichloromethane (3 x 20 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to yield the crude **dibutyl sulphoxide**.
- The product can be further purified by column chromatography on silica gel if necessary.

This method provides a green and highly selective route to **dibutyl sulphoxide**, with reported yields often exceeding 90%.^[1]

Applications in Research and Development

While dimethyl sulfoxide (DMSO) is a widely recognized solvent and reagent, **dibutyl sulphoxide** offers a more lipophilic alternative, making it suitable for specific applications where different solubility characteristics are required.

Coordination Chemistry and Solvent Extraction

The sulfoxide group in **dibutyl sulphoxide** is a potent ligand for metal ions. It can coordinate to metals through either the oxygen or the sulfur atom, a property known as linkage isomerism. This makes it a valuable ligand in coordination chemistry and a useful extractant in solvent extraction processes for the separation of metal ions. For instance, it has been used in the extraction of thorium(IV) from nitric acid solutions.

The workflow for a typical solvent extraction process involving **dibutyl sulphoxide** can be visualized as follows:

Solvent extraction workflow using **dibutyl sulphoxide**.

Organic Synthesis

In organic synthesis, sulfoxides can serve as chiral auxiliaries and intermediates. The sulfur atom in an unsymmetrical sulfoxide is a stereocenter. While **dibutyl sulphoxide** itself is achiral, derivatives with different alkyl groups can be used in asymmetric synthesis. Furthermore, the sulfoxide group can be used to direct chemical reactions and can be subsequently removed or transformed into other functional groups.

Conclusion

Dibutyl sulphoxide is a versatile organosulfur compound with a unique set of properties that make it a valuable tool for researchers in various fields. Its synthesis is straightforward, and its distinct characteristics compared to other dialkyl sulfoxides open up possibilities for its use in specialized applications, from coordination chemistry and solvent extraction to organic synthesis. This guide provides the essential technical information to facilitate its effective use in a laboratory setting.

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References

- 1. Effective Oxidation of Sulfides to Sulfoxides with Hydrogen Peroxide under Transition-Metal-Free Conditions - PMC [pmc.ncbi.nlm.nih.gov]

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